A Researcher's Guide to Structure-Activity Relationship Validation of Aminothiazole Analogues

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(Aminoethyl)thiazole dihydrochloride*
CAS No.:	*7771-09-7*
Cat. No.:	*B1612277*

Get Quote

The 2-aminothiazole moiety is a cornerstone in modern medicinal chemistry, recognized as a privileged scaffold due to its prevalence in a wide array of biologically active compounds.[1][2] Its inherent structural features, including the ability to engage in multiple non-covalent interactions, make it a versatile template for the design of potent and selective therapeutic agents.[3][4] This guide provides an in-depth comparative analysis of the structure-activity relationships (SAR) of aminothiazole analogues across three critical therapeutic areas: oncology, infectious diseases, and kinase inhibition. We will delve into the key structural modifications that govern biological activity, supported by experimental data from seminal, peer-reviewed studies. Furthermore, this guide furnishes detailed, field-proven protocols for the key assays required to validate the activity of novel aminothiazole derivatives, ensuring that researchers can confidently and reproducibly evaluate their own compounds.

I. Anticancer Activity: Deciphering the Cytotoxic Code

The 2-aminothiazole scaffold is a prominent feature in numerous anticancer agents, with substitutions on the thiazole ring and the 2-amino group playing a pivotal role in modulating their cytotoxic potency and selectivity.[3][4] A comprehensive understanding of these relationships is critical for the rational design of next-generation oncology drugs.

Comparative Analysis of Anticancer Activity

The antiproliferative activity of aminothiazole analogues has been extensively evaluated against a panel of human cancer cell lines. The half-maximal inhibitory concentration (IC_{50}) is a key metric for quantifying cytotoxicity. The following table summarizes the IC_{50} values of representative aminothiazole derivatives, highlighting the impact of various substitution patterns.

© 2026 BenchChem. All rights reserved.

Compound ID	R1	R2	R3 (Substitution on 2-Amino Group)	Cancer Cell Line	IC_{50} (μM)	Reference
1a	H	H	Phenyl	H1299 (Lung)	> 50	[3]
1b	CH_3	H	Phenyl	H1299 (Lung)	25.3	[3]
1c	H	H	4-Chlorophenyl	H1299 (Lung)	15.8	[3]
1d	-$(CH_2)_4$-	4-Methylbenzyl	H1299 (Lung)	4.89
1e	-$(CH_2)_4$-	4-Methylbenzyl	SHG-44 (Glioma)	4.03
2a	H	H	3,4,5-Trimethoxyphenyl	H1299 (Lung)	12.7	[3]
3a	-	-	N-(5-benzyl-4-(tert-butyl)thiazol-2-yl)-2-(piperazin-1-yl)acetamide	HeLa (Cervical)	1.6 ± 0.8	[3]
4a	-	-	Dasatinib analogue	K562 (Leukemia)	16.3	[3]

© 2026 BenchChem. All rights reserved.

			(Compound 21)			
5a	-	-	Amino acid conjugate (S3c)	A2780 (Ovarian)	15.57	[5]
5b	-	-	Amino acid conjugate (S3c)	A2780CISR (Cisplatin-Resistant Ovarian)	11.52	[5]

Key Structure-Activity Relationship Insights for Anticancer Activity

The data presented in the table above illuminates several critical SAR trends for the anticancer activity of aminothiazole analogues:

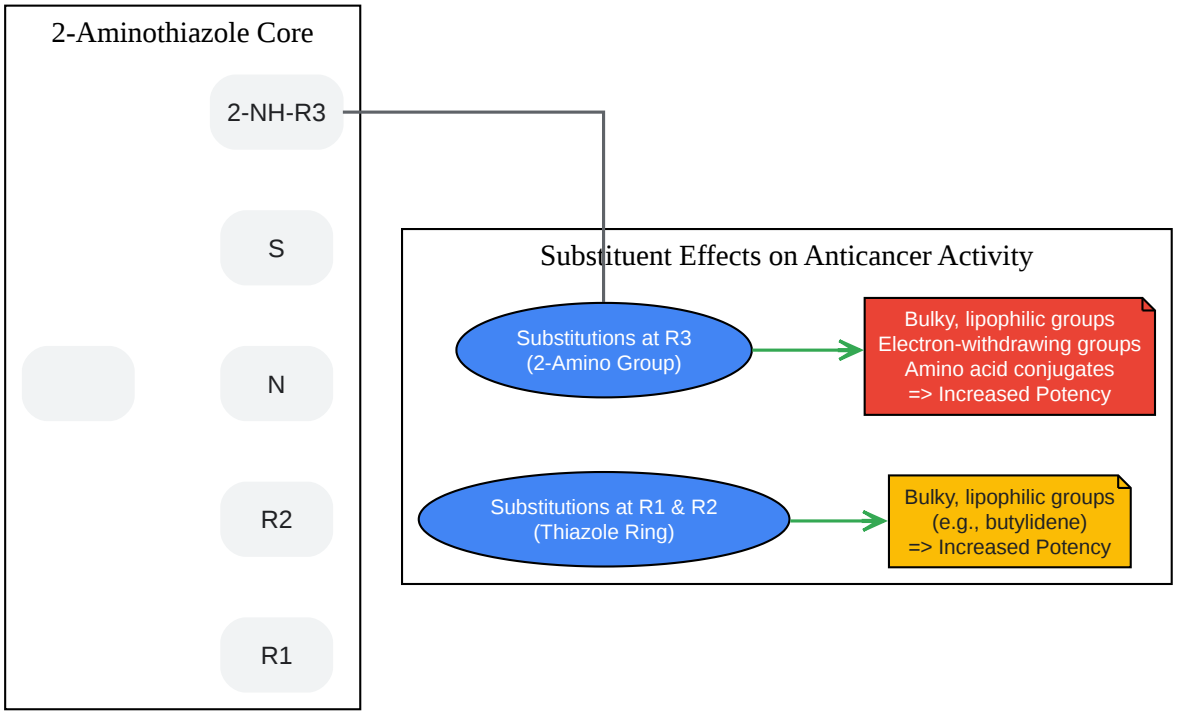
- Substitution at the 2-Amino Position is Crucial: Unsubstituted phenyl groups at the 2-amino position generally result in weak activity (Compound 1a). The introduction of electron-withdrawing groups, such as a chloro substituent on the phenyl ring (Compound 1c), enhances cytotoxicity. More complex and bulky substituents, such as the 4-methylbenzyl group in conjunction with a fused ring system (Compounds 1d and 1e), can lead to a significant increase in potency.[3]

- Modification of the Thiazole Ring: Substitution on the thiazole ring itself can influence activity. For instance, the introduction of a methyl group at the C4 position (Compound 1b) provides a moderate improvement in activity compared to the unsubstituted analogue. The presence of bulky lipophilic groups at the 4- and 5-positions, such as a butylidene ring, has been shown to be beneficial for cytotoxicity.[3]

- The Nature of the Linker and Terminal Groups: The incorporation of specific functionalities, such as the piperazinyl acetamide moiety in Compound 3a, can lead to potent antiproliferative effects.[3] Furthermore, the conjugation of amino acids to the aminothiazole scaffold, as seen in Compounds 5a and 5b, not only confers significant cytotoxic activity but can also help overcome drug resistance.[5]

© 2026 BenchChem. All rights reserved.

The following diagram illustrates the key SAR findings for the anticancer activity of aminothiazole analogues.



Click to download full resolution via product page

Caption: Key SAR insights for anticancer aminothiazole analogues.

II. Antimicrobial Activity: Combating Drug-Resistant Pathogens

The emergence of multidrug-resistant (MDR) bacteria necessitates the discovery of novel antimicrobial agents. Aminothiazole derivatives have demonstrated promising activity against a range of bacterial pathogens, including methicillin-resistant Staphylococcus aureus (MRSA) and Mycobacterium tuberculosis.[6][7]

© 2026 BenchChem. All rights reserved.

Comparative Analysis of Antimicrobial Activity

The minimum inhibitory concentration (MIC) is the standard metric for quantifying the in vitro efficacy of antimicrobial agents. The following table presents the MIC values for a selection of aminothiazole analogues against various bacterial strains.

Compound ID	R (Substitution on 2-Amino Group)	Bacterial Strain	MIC (µg/mL)	Reference
6a	Phenyl	S. aureus (MRSA)	> 64	[8]
6b	4-Trifluoromethoxy phenyl	S. aureus (MRSA)	4	[8]
6c	4-Nitrophenyl	S. aureus (MRSA)	8	[8]
7a	4-Chlorophenyl	S. epidermidis	16	[2]
7b	3,4-Dichlorophenyl	S. epidermidis	4	[2]
8a	Phenyl	E. coli	> 128	[2]
8b	4-Methoxyphenyl	E. coli	64	[2]
9a	N-phenyl-N'-[4-(4-chlorophenyl)thiazol-2-yl]thiourea	S. aureus	8	[2]
10a	4-(2-pyridyl)thiazole derivative	M. tuberculosis H37Rv	6.25	[6]
10b	4-(2-pyridyl)thiazole derivative	M. tuberculosis (MDR)	3.13	[6]

© 2026 BenchChem. All rights reserved.

Key Structure-Activity Relationship Insights for Antimicrobial Activity

The antimicrobial SAR of aminothiazole analogues reveals distinct patterns for Gram-positive, Gram-negative, and mycobacterial species:

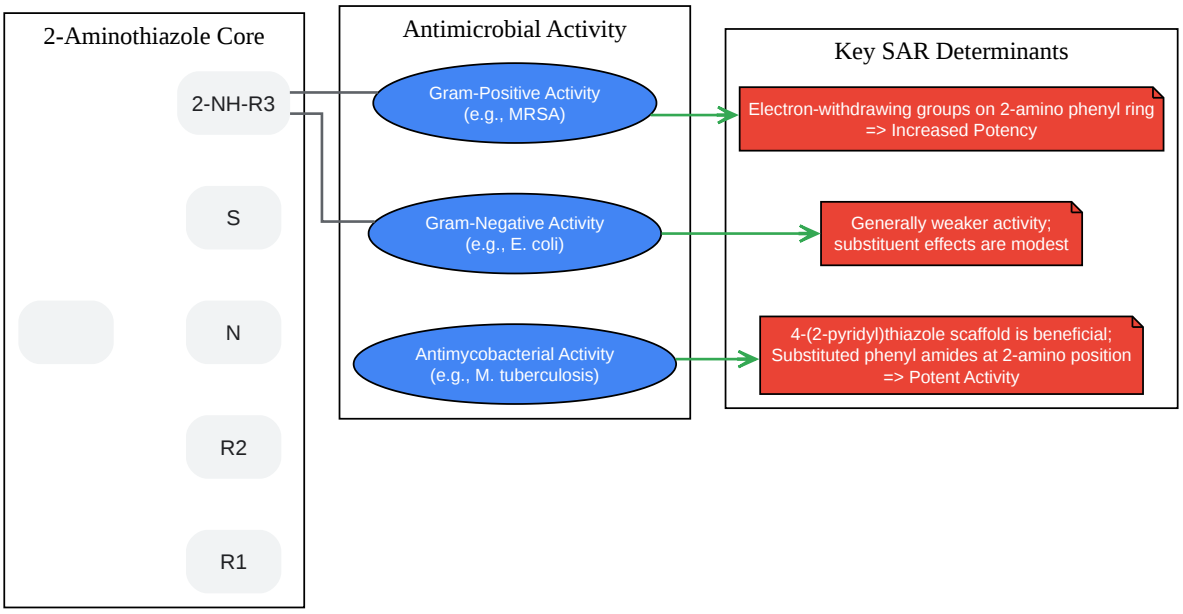
- Activity Against Gram-Positive Bacteria (e.g., S. aureus, S. epidermidis): The nature of the substituent on the 2-amino phenyl ring is a key determinant of activity. Electron-withdrawing groups, such as trifluoromethoxy (Compound 6b) and nitro (Compound 6c), significantly enhance anti-MRSA activity compared to an unsubstituted phenyl ring (Compound 6a).[8] Dihalo-substitution on the phenyl ring (Compound 7b) also leads to a marked increase in potency against S. epidermidis.[2] The incorporation of a thiourea linkage can also confer potent antibacterial activity (Compound 9a).[2]

- Activity Against Gram-Negative Bacteria (e.g., E. coli): Achieving potent activity against Gram-negative bacteria is often more challenging due to the presence of an outer membrane. While many aminothiazole derivatives show limited activity (Compound 8a), the introduction of certain substituents, such as a methoxy group (Compound 8b), can lead to a modest improvement.[2]

- Antimycobacterial Activity: For activity against M. tuberculosis, a 4-(2-pyridyl)thiazole scaffold appears to be a privileged structural motif.[6] Modifications at the 2-amino position of this scaffold with substituted phenyl rings connected via an amide linker have yielded compounds with potent activity against both susceptible and multidrug-resistant strains of M. tuberculosis (Compounds 10a and 10b).[6]

The following diagram summarizes the key SAR findings for the antimicrobial activity of aminothiazole analogues.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Key SAR insights for antimicrobial aminothiazole analogues.

III. Kinase Inhibition: Targeting Dysregulated Signaling Pathways

Protein kinases are crucial regulators of cellular processes, and their dysregulation is a hallmark of many diseases, particularly cancer. The 2-aminothiazole scaffold has proven to be a highly effective template for the development of potent and selective kinase inhibitors.[9][10][11]

Comparative Analysis of Kinase Inhibitory Activity

The in vitro potency of kinase inhibitors is typically expressed as the half-maximal inhibitory concentration (IC_{50}) against the target kinase. The following table provides a comparative

© 2026 BenchChem. All rights reserved.

overview of the IC_{50} values for various aminothiazole-based kinase inhibitors.

Compound ID	Target Kinase	R (Substitution Pattern)	IC_{50} (nM)	Reference
11a	CDK2/cyclin E	N-(5-isopropyl-thiazol-2-yl)isobutyramide	320	[11]
11b	CDK5/p25	N-(5-isopropyl-thiazol-2-yl)isobutyramide	320	[11]
12a	CDK2	Diaminothiazole analogue (Compound 51)	0.9 - 1.5	[10]
13a	LIMK1	Pyridine-substituted aminothiazole (Compound 3a)	15	[12]
14a	Src family kinases	Dasatinib	< 1	[13]
15a	Aurora A	N/A	79	[12]
15b	Aurora A	N/A	140	[12]

Key Structure-Activity Relationship Insights for Kinase Inhibition

The SAR of aminothiazole-based kinase inhibitors is highly target-specific, but some general principles can be elucidated:

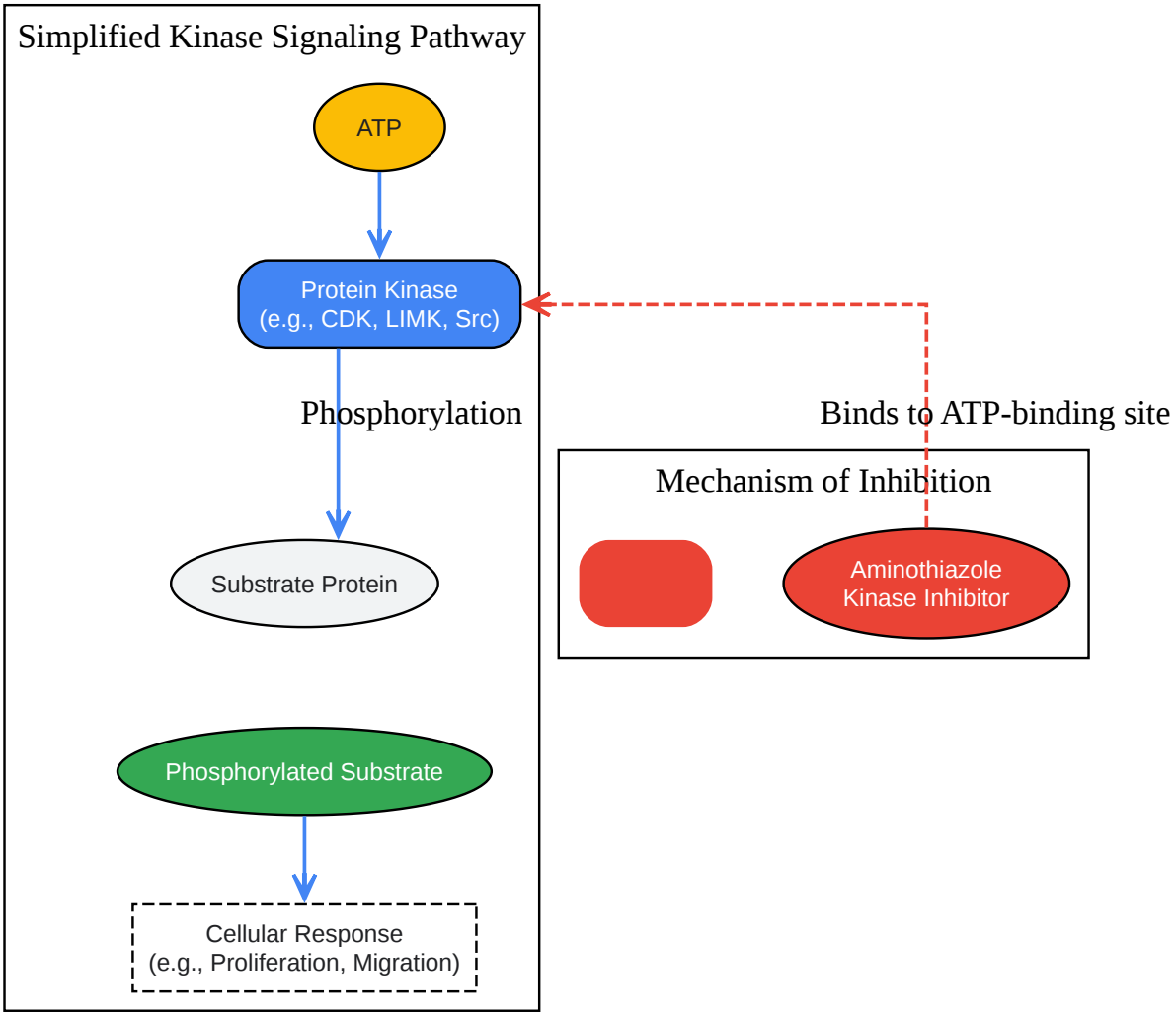
- Cyclin-Dependent Kinase (CDK) Inhibition: For CDK inhibition, the substitution pattern on the thiazole ring and the 2-amino group is critical for both potency and selectivity. The diaminothiazole scaffold in Compound 12a has been shown to yield highly potent and selective CDK2 inhibitors.[10]

© 2026 BenchChem. All rights reserved.

- LIM Kinase (LIMK) Inhibition: In the case of LIMK inhibitors, a pyridine ring adjacent to the thiazole, as seen in Compound 13a, can lead to a substantial improvement in potency.[12]
- Src Family Kinase Inhibition: The development of Dasatinib (Compound 14a), a potent pan-Src family kinase inhibitor, highlights the remarkable success of the 2-aminothiazole scaffold in this area. The specific combination of a 2-chloro-6-methylphenyl group and a hydroxyethyl-piperazinyl-pyrimidine moiety at the 2-amino position is key to its broad-spectrum activity.[13]
- Aurora Kinase Inhibition: The 2-aminothiazole core has also been successfully employed in the design of potent Aurora kinase inhibitors (Compounds 15a and 15b).[12]

The following diagram illustrates a simplified kinase signaling pathway and the role of aminothiazole inhibitors.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Inhibition of kinase signaling by aminothiazole analogues.

IV. Experimental Protocols: A Guide to In Vitro Validation

To ensure the reliability and reproducibility of SAR studies, the use of standardized and well-validated experimental protocols is paramount. This section provides detailed, step-by-step methodologies for key in vitro assays used to evaluate the biological activity of aminothiazole analogues.

© 2026 BenchChem. All rights reserved.

Synthesis of 2-Aminothiazole Analogues via Hantzsch Thiazole Synthesis

The Hantzsch thiazole synthesis is a classic and versatile method for the preparation of the 2-aminothiazole scaffold.

Materials:

- α-Haloketone (e.g., 2-bromoacetophenone) (1.0 mmol)
- Thiourea (1.2 mmol)
- Ethanol (10 mL)
- Round-bottom flask (50 mL)
- Reflux condenser
- Magnetic stirrer/hotplate

Procedure:

- To a 50 mL round-bottom flask, add the α-haloketone (1.0 mmol) and thiourea (1.2 mmol).
- Add 10 mL of ethanol to the flask.
- Attach a reflux condenser and place the flask on a magnetic stirrer/hotplate.
- Heat the reaction mixture to reflux (approximately 78°C for ethanol) and maintain for 2-4 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, allow the mixture to cool to room temperature. The product may precipitate upon cooling.
- If precipitation occurs, collect the solid by vacuum filtration, wash with cold ethanol, and dry.

© 2026 BenchChem. All rights reserved.

- If the product remains in solution, concentrate the mixture under reduced pressure and purify the residue by column chromatography or recrystallization.

In Vitro Anticancer Activity: MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell viability.

Materials:

- Human cancer cell lines (e.g., H1299, HeLa, K562)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- 96-well microplates
- Test compounds (aminothiazole analogues) dissolved in DMSO
- MTT solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- Microplate reader

Procedure:

- Seed cells into 96-well plates at a density of 5,000-10,000 cells/well in 100 µL of complete medium and incubate for 24 hours at 37°C in a humidified 5% CO_2 atmosphere.
- Prepare serial dilutions of the test compounds in complete medium. The final DMSO concentration should not exceed 0.5%.
- After 24 hours, remove the medium from the wells and add 100 µL of the compound dilutions to the respective wells. Include a vehicle control (medium with DMSO) and a positive control (a known cytotoxic drug).
- Incubate the plates for 48-72 hours.

© 2026 BenchChem. All rights reserved.

- After the incubation period, add 20 µL of MTT solution to each well and incubate for an additional 4 hours.
- Remove the medium containing MTT and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Shake the plate for 5 minutes to ensure complete dissolution.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC_{50} value using a dose-response curve fitting software.

In Vitro Antimicrobial Susceptibility Testing: Broth Microdilution Method (MIC Determination)

The broth microdilution method is a standardized technique for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.

Materials:

- Bacterial strains (e.g., S. aureus, E. coli, M. tuberculosis)
- Cation-adjusted Mueller-Hinton Broth (CAMHB) or appropriate broth for the specific bacterium
- 96-well microplates
- Test compounds dissolved in a suitable solvent (e.g., DMSO)
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Spectrophotometer or McFarland standards
- Incubator

Procedure:

© 2026 BenchChem. All rights reserved.

- Prepare a stock solution of the test compound.
- In a 96-well microplate, perform serial two-fold dilutions of the test compound in the appropriate broth to achieve a range of concentrations.
- Prepare a bacterial inoculum by suspending several colonies in sterile saline or broth to match the turbidity of a 0.5 McFarland standard (approximately 1.5 x 10^8 CFU/mL).
- Dilute the standardized inoculum in broth to achieve a final concentration of approximately 5 x 10^5 CFU/mL in the wells of the microplate.
- Inoculate each well of the microplate containing the serially diluted compound with the bacterial suspension. Include a growth control well (broth and inoculum, no compound) and a sterility control well (broth only).
- Incubate the plates at 35-37°C for 16-24 hours (or longer for slow-growing organisms like M. tuberculosis).
- After incubation, visually inspect the plates for bacterial growth (turbidity).
- The MIC is the lowest concentration of the compound that completely inhibits visible bacterial growth.

In Vitro Kinase Inhibition Assay: ADP-Glo™ Kinase Assay (for Aurora Kinase)

The ADP-Glo™ Kinase Assay is a luminescent assay that measures the amount of ADP produced during a kinase reaction, which is directly proportional to kinase activity.

Materials:

- Purified recombinant kinase (e.g., Aurora A)
- Kinase-specific substrate (e.g., a peptide substrate)
- ATP
- Test compounds (aminothiazole analogues) dissolved in DMSO

© 2026 BenchChem. All rights reserved.

- ADP-Glo™ Kinase Assay Kit (Promega), which includes ADP-Glo™ Reagent and Kinase Detection Reagent
- White, opaque 96-well or 384-well microplates
- Luminometer

Procedure:

- Prepare the kinase reaction buffer (e.g., 40mM Tris-HCl, pH 7.5, 20mM $MgCl_2$, 0.1 mg/mL BSA, 50µM DTT).
- In a white microplate, set up the kinase reactions by adding the kinase, substrate, and test compound at various concentrations.
- Initiate the kinase reaction by adding ATP. The final reaction volume is typically 5-25 µL.
- Incubate the reaction at 30°C for a predetermined time (e.g., 60 minutes).
- Stop the kinase reaction and deplete the remaining ATP by adding an equal volume of ADP-Glo™ Reagent. Incubate at room temperature for 40 minutes.
- Convert the ADP generated in the kinase reaction to ATP by adding the Kinase Detection Reagent. Incubate at room temperature for 30 minutes.
- Measure the luminescence using a luminometer. The luminescent signal is proportional to the amount of ADP produced and, therefore, the kinase activity.
- Calculate the percentage of kinase inhibition for each compound concentration and determine the IC_{50} value from a dose-response curve.

V. Conclusion

The 2-aminothiazole scaffold remains a highly valuable and versatile platform in the ongoing quest for novel therapeutic agents. The structure-activity relationships discussed in this guide underscore the critical importance of systematic and rational modifications to the aminothiazole core to achieve desired biological activities. By leveraging the comparative data and detailed experimental protocols provided herein, researchers, scientists, and drug development

© 2026 BenchChem. All rights reserved.

professionals are better equipped to design, synthesize, and validate the next generation of aminothiazole-based drugs with enhanced potency, selectivity, and therapeutic potential. The continued exploration of this privileged scaffold promises to yield innovative treatments for a wide range of human diseases.

VI. References

- Aurora A Kinase Enzyme System Datasheet. SignalChem. [Link]
- De P, et al. Synthesis and biological evaluation of 2-aminothiazole derivatives as antimycobacterial and antiplasmodial agents. European Journal of Medicinal Chemistry. 2013.
- Alizadeh, S. R., & Hashemi, S. M. (2021). Development and therapeutic potential of 2-aminothiazole derivatives in anticancer drug discovery. Medicinal Chemistry Research, 30(4), 771-806. [Link]
- Nevagi, R. J. (2014). Biological and medicinal significance of 2-aminothiazoles. Der Pharmacia Lettre, 6(5), 134-150. [Link]
- Bavetsias, V., et al. (2016). Development of highly potent and selective diaminothiazole inhibitors of cyclin-dependent kinases. Journal of Medicinal Chemistry, 59(4), 1599-1612. [Link]
- Shah, P., et al. (2019). Designing, synthesis and characterization of 2-aminothiazole-4-carboxylate Schiff bases; antimicrobial evaluation against multidrug resistant strains and molecular docking. BMC Chemistry, 13(1), 1-16. [Link]
- Elsadek, M. F., Ahmed, B. M., & Farahat, M. F. (2021). An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities. Molecules, 26(5), 1449. [Link]
- Misra, R. N., et al. (2004). Discovery and SAR of 2-aminothiazole inhibitors of cyclin-dependent kinase 5/p25 as a potential treatment for Alzheimer's disease. Bioorganic & Medicinal Chemistry Letters, 14(22), 5521-5525. [Link]

© 2026 BenchChem. All rights reserved.

- Gentry, J., Carey, V., Gansner, E., & Gentleman, R. (2005). Laying Out Pathways With Rgraphviz. The R Journal, 1(1), 10. [Link]
- Ketzbook. (2017, February 12). Lewis Diagrams Made Easy: How to Draw Lewis Dot Structures [Video]. YouTube. [Link]
- Scott, J. S., et al. (2015). Discovery, Development, and SAR of Aminothiazoles as LIMK Inhibitors with Cellular Anti-Invasive Properties. Journal of Medicinal Chemistry, 58(20), 8309-8313. [Link]
- Kim, K. S., et al. (2002). Discovery of Aminothiazole Inhibitors of Cyclin-Dependent Kinase 2: Synthesis, X-Ray Crystallographic Analysis, and Biological Activities. Journal of Medicinal Chemistry, 45(18), 3905-3927. [Link]
- Elsadek, M. F., Ahmed, B. M., & Farahat, M. F. (2021). An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities. Molecules, 26(5), 1449. [Link]
- Alizadeh, S. R., & Hashemi, S. M. (2021). Development and therapeutic potential of 2-aminothiazole derivatives in anticancer drug discovery. Medicinal Chemistry Research, 30(4), 771-806. [Link]
- Khan Academy. (n.d.). Dot structures I: Single bonds. [Link]
- Elsadek, M. F., Ahmed, B. M., & Farahat, M. F. (2021). An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities. Oriental Journal of Chemistry, 37(2), 293-319. [Link]
- Annadurai, S., et al. (2012). Design and synthesis of 2-aminothiazole based antimicrobials targeting MRSA. Bioorganic & Medicinal Chemistry Letters, 22(24), 7719-7725. [Link]
- Anderson, M., et al. (2025). Structure-based drug design to the discovery of new 2-aminothiazole CDK2 inhibitors. Bioorganic & Medicinal Chemistry, 33, 116011. [Link]
- Saba, A. A., & Al-Masoudi, N. A. (2022). Aminothiazole, Schiff base: synthesis, characterization and evaluation of their antimicrobial and antioxidant activity. International Journal of Pharmaceutical Sciences and Research, 13(1), 1000-1010. [Link]

© 2026 BenchChem. All rights reserved.

- Khan Academy. (n.d.). Drawing dot structures. [Link]
- Singh, N., et al. (2010). Synthesis and antimicrobial activity of some novel 2-amino thiazole derivatives. Journal of Chemical and Pharmaceutical Research, 2(3), 691-698. [Link]
- Earley-Cha, J. D. (2016, August 16). Graphviz - Making Super Cool Graphs. Develop. [Link]
- Das, J., et al. (2006). 2-Aminothiazole as a Novel Kinase Inhibitor Template. Structure-Activity Relationship Studies toward the Discovery of N-(2-Chloro-6-methylphenyl)-2-[[6-[4-(2-hydroxyethyl)-1-piperazinyl)]-2-methyl-4-pyrimidinyl]amino)]-1,3-thiazole-5-carboxamide (Dasatinib, BMS-354825) as a Potent pan-Src Kinase Inhibitor. Journal of Medicinal Chemistry, 49(23), 6819-6832. [Link]
- Das, J., et al. (2006). 2-aminothiazole as a novel kinase inhibitor template. Structure-activity relationship studies toward the discovery of N-(2-chloro-6-methylphenyl)-2-[[6-[4-(2-hydroxyethyl)-1- piperazinyl)]-2-methyl-4-pyrimidinyl]amino)]-1,3-thiazole-5-carboxamide (dasatinib, BMS-354825) as a potent pan-Src kinase inhibitor. Journal of Medicinal Chemistry, 49(23), 6819-6832. [Link]
- Ross, F. A., et al. (2022). Comparative Analysis of Small-Molecule LIMK1/2 Inhibitors: Chemical Synthesis, Biochemistry, and Cellular Activity. Journal of Medicinal Chemistry, 65(20), 13547-13565. [Link]
- Actual Education. (2022, September 22). COMPLETE Guide to Draw Lewis Dot Structures in Chemistry! #chemistry #apchem #tutor #tutorial [Video]. YouTube. [Link]
- Ketzbook. (2017, February 12). Lewis Diagrams Made Easy: How to Draw Lewis Dot Structures [Video]. YouTube. [Link]
- Earley-Cha, J. D. (2016, August 16). Graphviz - Making Super Cool Graphs. Develop. [Link]
- Sketchviz. (n.d.). Graphviz Examples and Tutorial. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 2. An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities [mdpi.com]
- 3. Development and therapeutic potential of 2-aminothiazole derivatives in anticancer drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 4. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 5. researchgate.net [researchgate.net]
- 6. Improving Antimicrobial Activity and Physico-Chemical Properties by Isosteric Replacement of 2-Aminothiazole with 2-Aminooxazole | MDPI [mdpi.com]
- 7. Designing, synthesis and characterization of 2-aminothiazole-4-carboxylate Schiff bases; antimicrobial evaluation against multidrug resistant strains and molecular docking - PMC [pmc.ncbi.nlm.nih.gov]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Discovery, Development, and SAR of Aminothiazoles as LIMK Inhibitors with Cellular Anti-Invasive Properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Development of highly potent and selective diaminothiazole inhibitors of cyclin-dependent kinases - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Discovery and SAR of 2-aminothiazole inhibitors of cyclin-dependent kinase 5/p25 as a potential treatment for Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. scispace.com [scispace.com]
- 13. 2-aminothiazole as a novel kinase inhibitor template. Structure-activity relationship studies toward the discovery of N-(2-chloro-6-methylphenyl)-2-[[6-[4-(2-hydroxyethyl)-1-piperazinyl)]-2-methyl-4-pyrimidinyl]amino)]-1,3-thiazole-5-carboxamide (dasatinib, BMS-354825) as a potent pan-Src kinase inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Researcher's Guide to Structure-Activity Relationship Validation of Aminothiazole Analogues]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1612277/docs#a-researcher-s-guide-to-structure-activity-relationship-validation-of-aminothiazole-analogues]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.